Documented Bioactivities & Experimental Data for Maesopsin

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Compound Focus: **Maesopsin**

CAS No.: 5989-16-2

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Compound Name	Biological Activity	Experimental Model	Key Quantitative Results (Dosage & Efficacy)	Proposed Mechanism / Target
Maesopsin-6-O-glucoside (from *Limoniastrum monopetalum*)	**Antibacterial** [1]	*In vitro* against pathogenic bacteria	**MIC**: 62.5 µg/mL (vs. *E. coli*), 78.12 µg/mL (vs. *E. faecalis*) [1]	Strong interaction with AgrA protein of *S. aureus* (per *in silico* study) [1]
	Antiproliferative [1]	*In vitro* against Hela (cervical adenocarcinoma) and A549 (lung carcinoma) cell lines	**IC_{50}**: 226 µg/mL (Hela), 242.52 µg/mL (A549) [1]	Not specified in the source.
Maesopsin (isolated compound)	**Anaplastic Lymphoma Kinase (ALK) Inhibition** [2]	*In vitro* enzymatic assay	**IC_{50}**: 9.141 ± 0.301 µM [2]	Identified as an ALK inhibitor through *in vitro* and *in silico* studies [2].

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Compound Name	Biological Activity	Experimental Model	Key Quantitative Results (Dosage & Efficacy)	Proposed Mechanism / Target
Maesopsin 4-O-β-D-glucoside (from *Artocarpus tonkinensis*)	**Antiproliferative** [3]	*In vitro* against OCi-Aml (acute myeloid leukemia) cells	Inhibited cell growth via suppression of proliferation, not by inducing cell death [3].	Up-regulation of genes *HMOX1*, *SRXN1*, and *BCAS3* [3].

A visualization of the general workflow for obtaining and evaluating **maesopsin** from plant sources, as reflected in these studies, can be summarized as follows:

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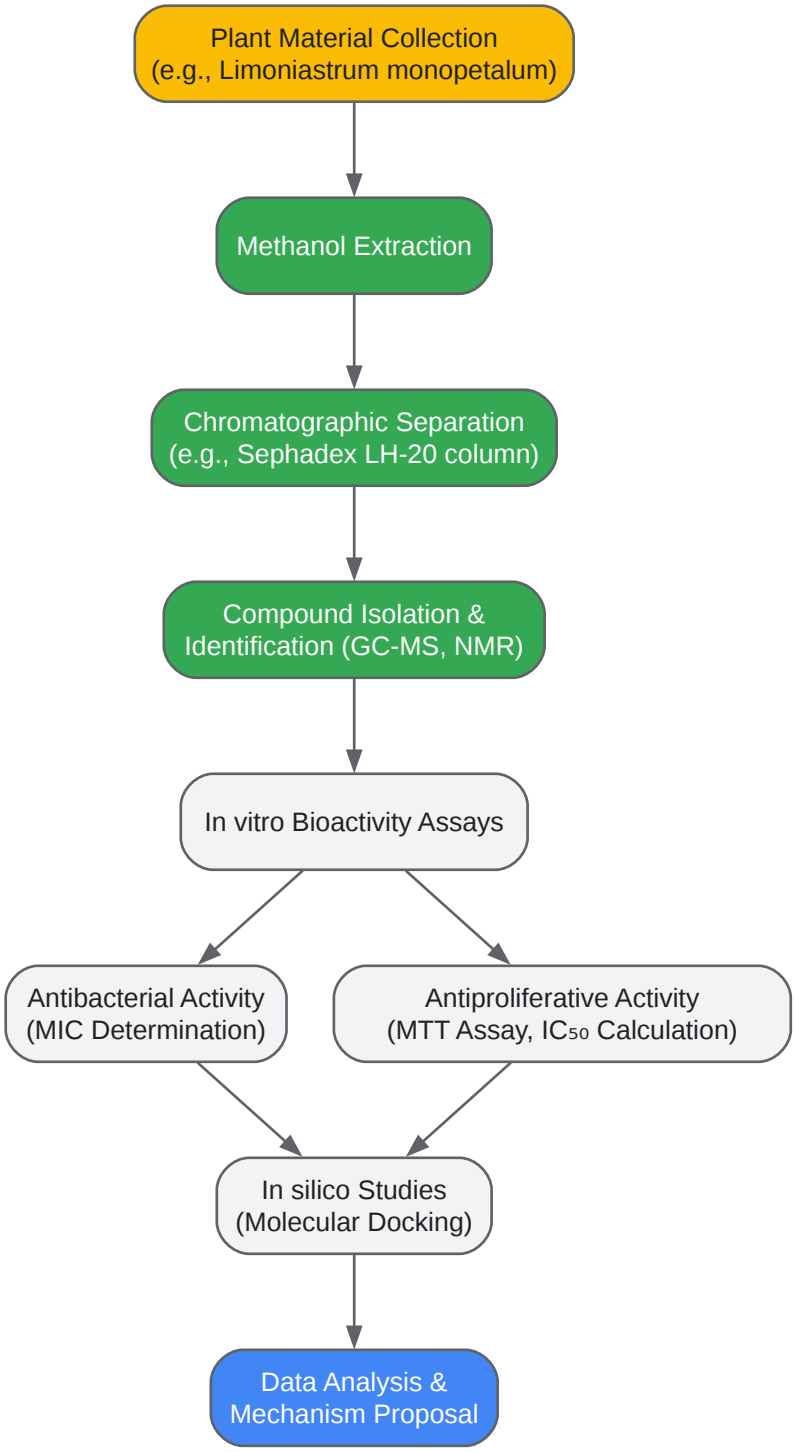

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Detailed Experimental Protocols

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For researchers looking to replicate or design studies based on this work, here are the key methodologies cited in the literature.

Antibacterial Activity Assay [1]

- **Method**: The minimum inhibitory concentration (MIC) was determined against a panel of bacteria, including *Escherichia coli*, *Staphylococcus aureus*, and *Enterococcus faecalis*.
- **Procedure**: The plant extract or isolated fraction is serially diluted in a broth medium in microtiter plates. A standardized inoculum of the test bacterium is added to each well. The MIC is defined as the lowest concentration that completely inhibits visible growth of the microorganism after an incubation period (e.g., 18-24 hours).

Antiproliferative Activity Assay [1]

- **Method**: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay was used.
- **Cell Lines**: Typically conducted on human cancer cell lines, such as Hela (cervical adenocarcinoma) and A549 (lung carcinoma).
- **Procedure**: Cells are seeded in plates and treated with various concentrations of the test compound. After a set incubation time (e.g., 72 hours), MTT solution is added. Living cells reduce MTT to purple formazan crystals, which are then dissolved. The intensity of the color, measured spectrophotometrically, is proportional to the number of viable cells. The **IC_{50}** (half-maximal inhibitory concentration) is calculated from the dose-response curve.

In silico Molecular Docking [1]

- **Objective**: To predict the interaction between a ligand (e.g., **maesopsin**-6-O-glucoside) and a protein target (e.g., AgrA from *S. aureus*).
- **Procedure**:
  - The 3D structure of the target protein is prepared from a database (e.g., Protein Data Bank) or modeled.
  - The ligand's 3D structure is drawn and energy-minimized.
  - Docking software is used to simulate the binding of the ligand into the active site of the protein.
  - The resulting complexes are scored and analyzed based on the binding affinity (e.g., calculated Gibbs free energy, ΔG) and interaction types (e.g., hydrogen bonds, hydrophobic interactions).

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Research Outlook & Potential

While the current search results do not reveal specific studies on the **synergistic effects** of **maesopsin**, the documented activities provide a strong starting point. Future research could be directed toward:

- **Combination Therapy Screening**: Systematically testing **maesopsin** and its derivatives alongside established antibiotics or anticancer drugs to identify synergistic pairs.
- **Mechanistic Elucidation**: Further exploring its action on targets like the AgrA quorum-sensing system to understand how it might potentiate other anti-virulence or antibacterial agents [1].
- **Biosynthetic Production**: Utilizing engineered microbes for sustainable production of **maesopsin** and its analogs, facilitating larger-scale biological testing [4].

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